

Physicochemical Properties of 4'-Bromo-3-chloropropiophenone: A Technical Overview

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Compound of Interest

Compound Name: 4'-Bromo-3-chloropropiophenone

Cat. No.: B1266078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available data on the melting and boiling points of **4'-Bromo-3-chloropropiophenone**, an important intermediate in pharmaceutical synthesis. The information is compiled from various sources to ensure a comprehensive understanding for research and development applications.

Physical and Chemical Data

4'-Bromo-3-chloropropiophenone is a halogenated propiophenone derivative with the chemical formula C_9H_8BrClO . It is also known as 1-(4-bromophenyl)-3-chloro-1-propanone. The molecular weight of this compound is 247.52 g/mol .

Quantitative Data Summary

The melting point of **4'-Bromo-3-chloropropiophenone** has been reported within a range by several sources. The boiling point for this specific compound is not readily available in the cited literature. However, the boiling point of a closely related isomer, 2-Bromo-4'-chloropropiophenone, is provided for reference.

Property	Value	Source(s)
Melting Point	54-59 °C	[1]
54.0-66.0 °C	[2]	
57-62 °C		
Boiling Point	Data not available	
Boiling Point of 2-Bromo-4'-chloropropiophenone (Isomer)	296.715 °C	[3]

Experimental Protocols

Melting Point Determination

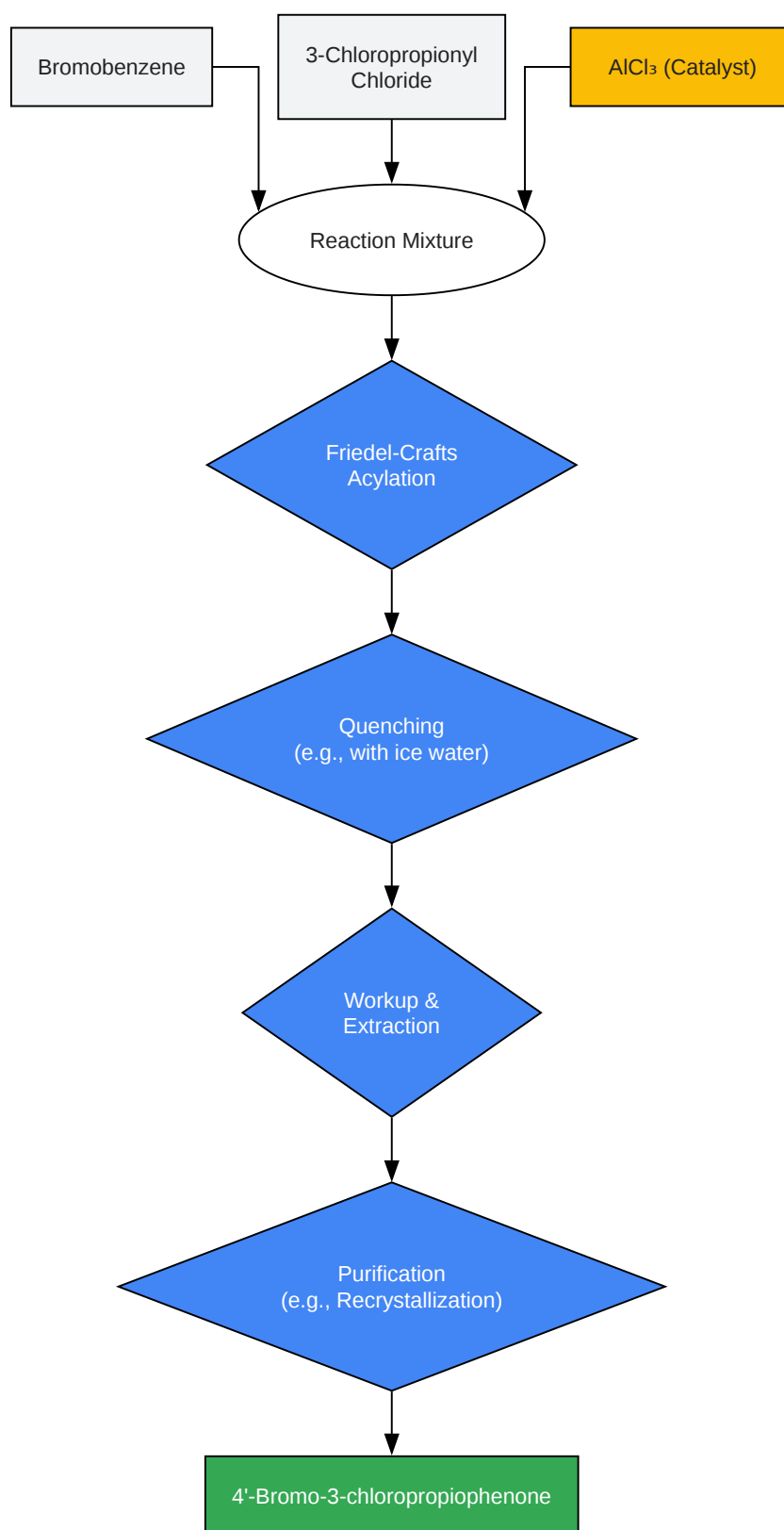
The reported melting points were likely determined using a standard capillary method. This common technique involves the following steps:

- **Sample Preparation:** A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a heating apparatus, often a heated metal block or an oil bath, equipped with a calibrated thermometer or an electronic temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the heating medium.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid phase has transformed into a liquid (the clear point) are recorded. The range between these two temperatures is reported as the melting point range.

A narrow melting point range is indicative of a pure compound, while a broad range often suggests the presence of impurities.

Synthesis Workflow

The synthesis of **4'-Bromo-3-chloropropiophenone** typically involves the Friedel-Crafts acylation of bromobenzene with 3-chloropropionyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride. The following diagram illustrates the logical workflow of this synthesis.



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Caption: Logical workflow for the synthesis of **4'-Bromo-3-chloropropiophenone**.

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References

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